

In-Depth Technical Guide: Pharmacokinetics and Oral Bioavailability of Roxifiban Acetate

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Compound of Interest

Compound Name: Roxifiban Acetate

Cat. No.: B1679590

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Introduction

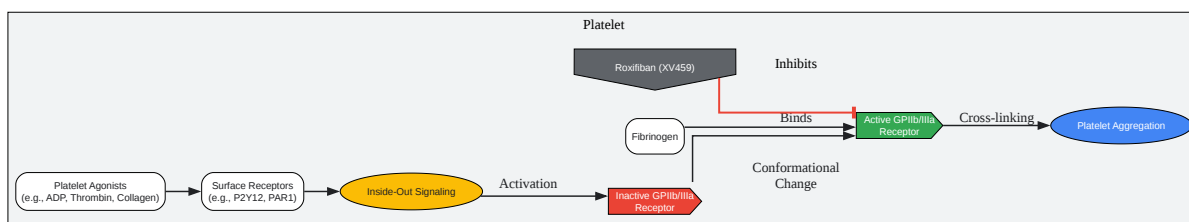
Roxifiban Acetate (formerly known as DMP-754) is an orally active prodrug of the potent and specific glycoprotein (GP) IIb/IIIa receptor antagonist, XV459. As a key mediator in the final common pathway of platelet aggregation, the GPIIb/IIIa receptor is a critical target for antiplatelet therapies aimed at preventing thrombotic events in patients with cardiovascular diseases. This technical guide provides a comprehensive overview of the pharmacokinetics, oral bioavailability, and analytical methodologies associated with **Roxifiban Acetate** and its active metabolite, XV459.

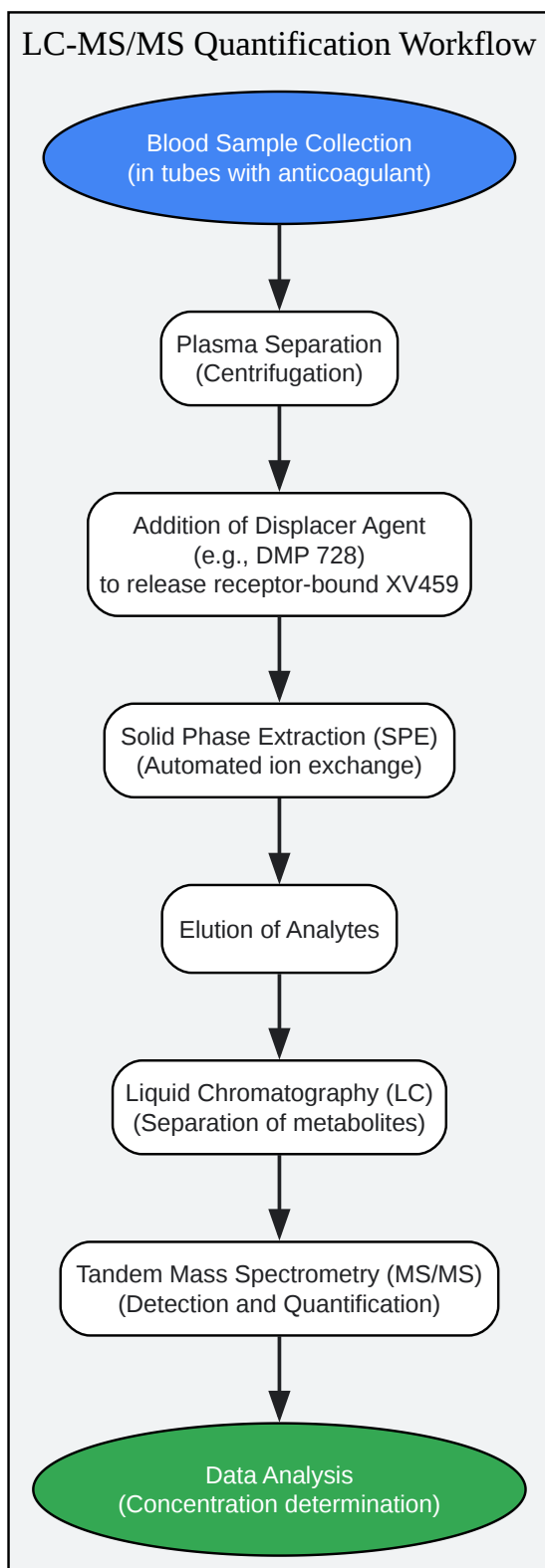
Mechanism of Action

Roxifiban Acetate is an ester prodrug that undergoes hydrolysis after oral administration to form its active metabolite, XV459.[1] XV459 is a non-peptide mimetic of the Arg-Gly-Asp (RGD) sequence, which is crucial for the binding of fibrinogen to the GPIIb/IIIa receptor on platelets. By competitively inhibiting this binding, XV459 effectively blocks the final step in platelet aggregation, regardless of the initial agonist.[1]

Signaling Pathway of GPIIb/IIIa Receptor in Platelet Aggregation

The following diagram illustrates the signaling pathway leading to platelet aggregation and the point of inhibition by Roxifiban's active metabolite, XV459.





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References

- 1. Safety, tolerability, pharmacokinetics, and time course of pharmacologic response of the active metabolite of roxifiban, XV459, a glycoprotein IIb/IIIa antagonist, following oral administration in healthy volunteers - PubMed [pubmed.ncbi.nlm.nih.gov]
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